

# Technical Support Guide: 2-Chloro-3-fluoro-5-methylpyridine

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## Compound of Interest

Compound Name: 2-Chloro-3-fluoro-5-methylpyridine

CAS No.: 34552-15-3

Cat. No.: B1590449

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CAS Registry Verification: 34552-15-3 (Primary) | Note: CAS 669093-12-7 is often associated with the isomer 2-chloro-5-fluoro-3-methylpyridine. Verify structure before use.

## Emergency Quick-Reference (The "Red Box")

Status: Senior Application Scientist Subject: Immediate Safety & Spill Response Compound

Class: Halogenated Pyridine Derivative

Hazard Category	GHS Classification	Immediate Action
Acute Toxicity	H302 (Oral), H312 (Dermal)	Ingestion: Rinse mouth immediately. Do NOT induce vomiting. Call a POISON CENTER. Skin: Wash with soap and water for 15+ minutes. Remove contaminated clothing.[1][2]
Irritation	H315 (Skin), H319 (Eye)	Eye Contact: Rinse cautiously with water for 15 minutes. Remove contact lenses if present.[2][3] Consult an ophthalmologist.
Respiratory	H335 (Irritation)	Inhalation: Move to fresh air. If breathing is difficult, administer oxygen.
Physical State	Low-Melting Solid (~30–45°C)	Spill: If solid, sweep up avoiding dust. If liquid (melted), absorb with vermiculite or sand. Do NOT use sawdust (fire risk).

## Technical FAQ & Troubleshooting

Q1: The bottle arrived, and the material looks like a "slush" or partially melted solid. Is it degraded? A: Likely not. **2-Chloro-3-fluoro-5-methylpyridine** has a melting point near ambient temperature (approx. 29–45°C depending on purity and isomer).

- Diagnosis: If the color is white to pale yellow, it is physically stable. Dark brown/black indicates oxidation or amine formation.
- Solution: Do not attempt to pipette the "slush."
  - Place the sealed container in a warm water bath (40°C) for 15 minutes until fully liquid.

- Mix gently to ensure homogeneity.
- Aliquot as a liquid while warm.

Q2: I am seeing low yields in my SNAr coupling reaction. Which halogen is reacting? A: The 2-Chloro position is the primary electrophilic site, not the 3-Fluoro.

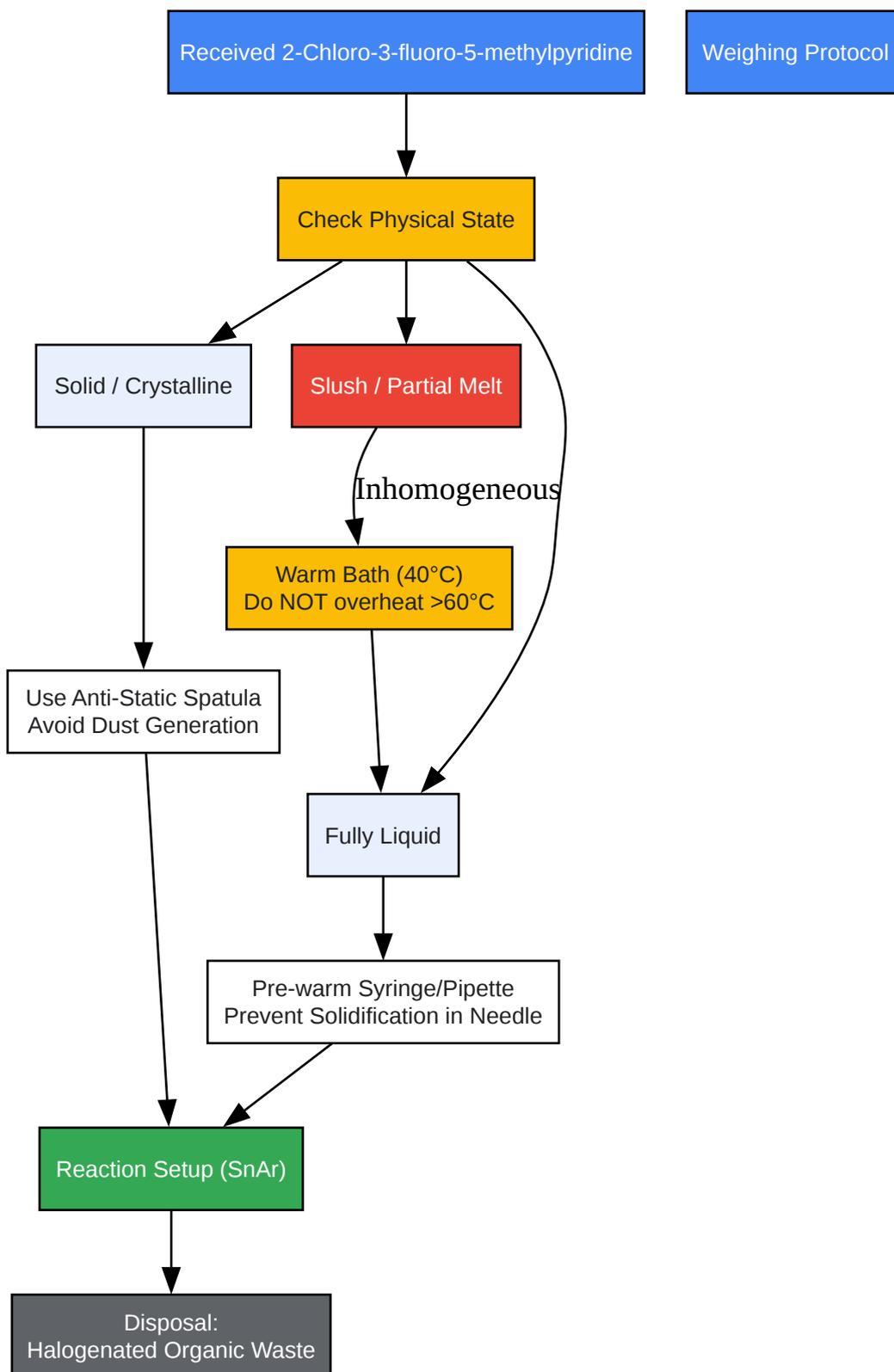
- Mechanism: The nitrogen atom in the pyridine ring activates the ortho (2-position) and para (4-position) carbons. The 3-position (meta) is not activated for nucleophilic attack.
- Troubleshooting:
  - If no reaction: Increase temperature or switch to a more polar aprotic solvent (DMSO, NMP) to stabilize the Meisenheimer complex.
  - If wrong regioselectivity: Ensure you are not using conditions harsh enough to force benzyne mechanisms, though this is rare with this substitution pattern.

Q3: The CAS number on my bottle (669093-12-7) doesn't match the database (34552-15-3). What do I have? A: STOP and Verify.

- Scenario: There is significant confusion in vendor catalogs between two isomers:
  - Isomer A: 2-Chloro-3-fluoro-5-methylpyridine (Target).[\[4\]](#)[\[5\]](#)[\[6\]](#)
  - Isomer B: 2-Chloro-5-fluoro-3-methylpyridine (Common Isomer, often CAS 38186-84-4).[\[4\]](#)[\[7\]](#)[\[8\]](#)
- Action: Check the <sup>1</sup>H-NMR.
  - Target (3-F, 5-Me): Coupling between the Methyl protons and the Fluorine will be negligible or small (4-bond coupling).
  - Isomer (5-F, 3-Me): Methyl group at position 3 is ortho to the Fluorine at position 5? No, they are meta.
  - Definitive Check: Look at the aromatic proton splitting. The proton at C4 will show different F-H coupling constants depending on if F is at C3 or C5.

## Safe Handling Decision Tree

The following workflow outlines the decision process for handling this compound based on its physical state and intended reaction.



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Figure 1: Decision tree for safe handling and transfer, addressing the compound's low melting point issues.

## Standard Operating Procedure: S<sub>N</sub>Ar Coupling

Objective: Displacement of the 2-Chloro group with a primary amine (R-NH<sub>2</sub>).

Safety Critical:

- Perform all steps in a fume hood.
- **2-Chloro-3-fluoro-5-methylpyridine** is an irritant and potential sensitizer.
- Avoid contact with strong oxidizers.

Protocol:

- Preparation:
  - Equip a round-bottom flask with a magnetic stir bar and a reflux condenser.
  - Flush with Nitrogen or Argon (inert atmosphere preferred to prevent oxidation of the amine).
- Stoichiometry:
  - 1.0 eq **2-Chloro-3-fluoro-5-methylpyridine**.
  - 1.2 eq Primary Amine (Nucleophile).
  - 2.0 eq Base (e.g., DIPEA or K<sub>2</sub>CO<sub>3</sub>) to neutralize the HCl generated.
- Solvent System:
  - Use DMSO or DMF (Polar Aprotic) for faster rates.
  - Concentration: 0.2 M to 0.5 M.
- Execution:

- Add the pyridine derivative to the solvent. (If solid, melt first as per FAQ Q1).
- Add the base.
- Add the amine dropwise.
- Temperature: Heat to 80–100°C. (Note: The 3-Fluoro group deactivates the ring slightly compared to a 3-H, but the 2-Cl is still reactive).
- Monitor by TLC/LCMS for the disappearance of the starting material (Mass: ~145.5 Da).
- Workup:
  - Cool to room temperature.
  - Dilute with water (exothermic mixing with DMF/DMSO possible).
  - Extract with Ethyl Acetate.
  - Wash organic layer with brine to remove residual DMF/DMSO.

## Physical & Chemical Properties Data

Property	Value	Notes
Molecular Formula	C6H5ClFN	
Molecular Weight	145.56 g/mol	
Boiling Point	~177°C	Predicted
Melting Point	29–45°C	Handling Hazard: May solidify in needles.
Density	1.26 g/cm <sup>3</sup>	Denser than water.
Flash Point	~65°C	Combustible Liquid (Category 4).
Solubility	Methanol, DMSO, DCM	Sparsely soluble in water.

## References

- PubChem. (n.d.).[4] 2-Chloro-5-fluoro-3-methylpyridine (Compound Summary).[4][7][8][9] National Library of Medicine. Retrieved January 30, 2026, from [[Link](#)]

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